

Molecular Weight Determination of (R)-2-amino-3-cyclopentylpropanoic acid

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Compound of Interest

Compound Name:	(R)-2-amino-3-cyclopentylpropanoic acid
Cat. No.:	B555625

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The molecular weight of a chemical compound is a fundamental physical property, representing the mass of one mole of the substance. It is calculated by summing the atomic weights of all constituent atoms in its molecular formula.

Molecular Formula

The molecular formula for **(R)-2-amino-3-cyclopentylpropanoic acid** is determined to be C₈H₁₅NO₂. The stereoisomer designation "(R)" does not alter the elemental composition or, consequently, the molecular weight.^[1]

Atomic Weights of Constituent Elements

The calculation of the molecular weight is based on the atomic weights of its constituent elements: Carbon (C), Hydrogen (H), Nitrogen (N), and Oxygen (O). The standard atomic weights for these elements are provided in the table below.

Element	Symbol	Quantity	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	8	12.011	96.088
Hydrogen	H	15	1.008	15.120
Nitrogen	N	1	14.007	14.007
Oxygen	O	2	15.999	31.998

Note: Atomic weights are based on standard IUPAC values and may vary slightly based on isotopic composition.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Calculation of Molecular Weight

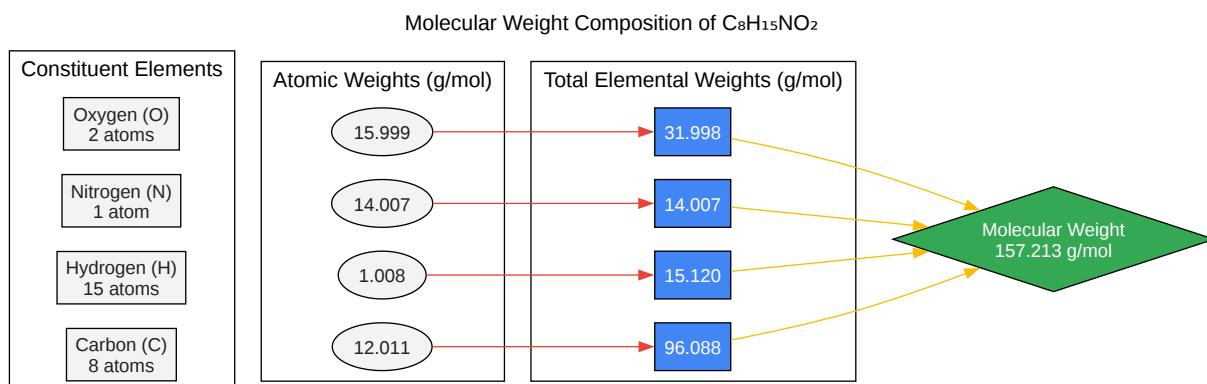
The molecular weight is the sum of the total weights of each element in the molecule.

Molecular Weight = $(8 \times 12.011) + (15 \times 1.008) + (1 \times 14.007) + (2 \times 15.999) = 157.213$ g/mol

The calculated molecular weight for **(R)-2-amino-3-cyclopentylpropanoic acid** is 157.213 g/mol .

Visualization of Molecular Composition

The following diagram illustrates the elemental contribution to the final molecular weight of **(R)-2-amino-3-cyclopentylpropanoic acid**.



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Elemental contribution to the molecular weight.

Experimental Protocols

The determination of molecular weight as presented is a theoretical calculation based on the molecular formula and standard atomic weights. As such, experimental protocols for this calculation are not applicable. In a laboratory setting, the molecular weight of **(R)-2-amino-3-cyclopentylpropanoic acid** would be confirmed using techniques such as mass spectrometry, which provides a direct measurement of the mass-to-charge ratio of ionized molecules.

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